

An In-depth Technical Guide on 2-methyl-N-pentylcyclohexan-1-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-methyl-N-pentylcyclohexan-1-amine

Cat. No.: B7808575

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This technical guide provides a comprehensive overview of the existing, albeit limited, scientific literature on the chemical compound **2-methyl-N-pentylcyclohexan-1-amine**. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development. Due to the scarcity of data specific to this molecule, this guide also incorporates information from closely related N-alkylated cyclohexylamine derivatives to infer potential properties and synthetic routes.

Physicochemical Properties

Quantitative data for **2-methyl-N-pentylcyclohexan-1-amine** is sparse and primarily available from chemical suppliers. The following table summarizes the known physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₅ N	ChemScene
Molecular Weight	183.33 g/mol	ChemScene
CAS Number	1019586-97-0	ChemScene
Topological Polar Surface Area (TPSA)	12.0 Å ²	ChemScene (Computed)
logP (Octanol-Water Partition Coefficient)	3.34	ChemScene (Computed)
Hydrogen Bond Donors	1	ChemScene (Computed)
Hydrogen Bond Acceptors	1	ChemScene (Computed)
Rotatable Bonds	5	ChemScene (Computed)

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-methyl-N-pentylcyclohexan-1-amine** is not available in the published literature. However, a plausible and commonly employed method for the synthesis of N-alkylated cyclohexylamines is through the reductive amination of the corresponding cyclohexanone.

Proposed Synthetic Method: Reductive Amination

This method involves the reaction of 2-methylcyclohexanone with pentylamine in the presence of a reducing agent. A mild and effective protocol for such transformations utilizes pyridine-borane as the reducing agent and molecular sieves to facilitate the formation of the intermediate imine.

Reaction:

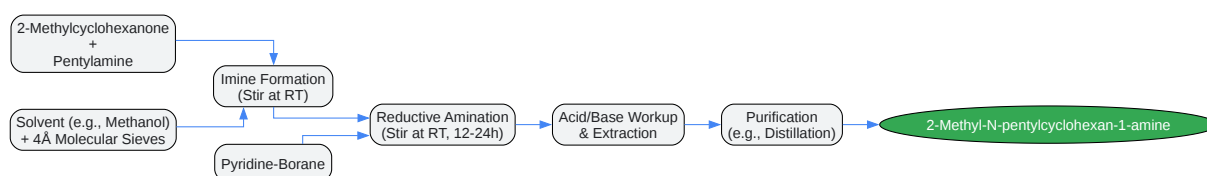
2-methylcyclohexanone + pentylamine --(Pyridine-borane, 4Å molecular sieves)--> **2-methyl-N-pentylcyclohexan-1-amine**

Experimental Protocol (General Procedure based on similar reactions):

- To a solution of 2-methylcyclohexanone (1.0 eq) and pentylamine (1.0-1.2 eq) in a suitable solvent (e.g., methanol or dichloromethane) is added powdered and activated 4Å molecular sieves.
- The mixture is stirred at room temperature for a period to facilitate imine formation.
- Pyridine-borane (0.8-1.0 eq) is then added to the reaction mixture.
- The reaction is stirred for an extended period (typically 12-24 hours) at room temperature.
- Upon completion, the reaction is quenched, for example, by the addition of dilute hydrochloric acid.
- The pH is then adjusted to be basic using a solution of sodium hydroxide.
- The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
- The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., Na₂SO₄), and the solvent is removed under reduced pressure.
- The crude product can then be purified by a suitable method, such as distillation or column chromatography, to yield **2-methyl-N-pentylcyclohexan-1-amine**.

Note: This is a generalized protocol and would require optimization for the specific substrates.

Synthetic Workflow Diagram



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A generalized workflow for the synthesis of **2-methyl-N-pentylcyclohexan-1-amine**.

Potential Biological Activities and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity, mechanism of action, or signaling pathways of **2-methyl-N-pentylcyclohexan-1-amine**. However, studies on various derivatives of cyclohexylamine suggest a range of potential pharmacological activities.

Derivatives of cyclohexylamine have been investigated for several biological applications, including:

- **Antimicrobial Activity:** Some cyclohexylamine derivatives have demonstrated activity against various bacterial and fungal strains.
- **Anticonvulsant Properties:** Certain N-substituted cyclohexylamine analogs have been explored for their potential as anticonvulsant agents.
- **Anti-inflammatory and Analgesic Effects:** Research into related compounds has indicated potential anti-inflammatory and pain-relieving properties.

It is crucial to emphasize that these are general activities observed in structurally related compounds, and specific testing of **2-methyl-N-pentylcyclohexan-1-amine** is required to determine its pharmacological profile.

Due to the complete lack of data on the mechanism of action for this specific compound, no signaling pathway diagrams can be provided.

Conclusion

The existing literature on **2-methyl-N-pentylcyclohexan-1-amine** is extremely limited, with available information confined to basic physicochemical properties. A plausible synthetic route via reductive amination of 2-methylcyclohexanone can be proposed based on established chemical methodologies for similar compounds. The biological activity of this specific molecule remains uninvestigated, although the broader class of cyclohexylamine derivatives has shown promise in various therapeutic areas. This guide highlights the significant knowledge gap and

underscores the need for further research to elucidate the chemical and biological properties of **2-methyl-N-pentylcyclohexan-1-amine**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com